

Application Notes & Protocols for the Analytical Standard: 4-Hydroxy Omeprazole Sulfone

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Compound of Interest

Compound Name: 4-Hydroxy Omeprazole Sulfone

CAS No.: 1346600-70-1

Cat. No.: B585648

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the application of the **4-Hydroxy Omeprazole Sulfone** analytical standard. **4-Hydroxy Omeprazole Sulfone** is a metabolite of Omeprazole, a widely used proton pump inhibitor. The accurate quantification of this metabolite is crucial for pharmacokinetic, drug metabolism, and toxicology studies. This guide details the physicochemical properties, metabolic pathway, and provides exemplary, detailed protocols for the preparation of standard solutions and a robust High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for its quantification. Furthermore, it outlines a systematic approach to method validation in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure data integrity and reliability.

Introduction: The Significance of 4-Hydroxy Omeprazole Sulfone

Omeprazole is a cornerstone therapy for acid-related gastrointestinal disorders. Its efficacy and safety are intrinsically linked to its metabolic fate within the body. The metabolism of omeprazole is primarily mediated by the cytochrome P450 enzyme system, particularly the polymorphic CYP2C19 and to a lesser extent, CYP3A4 isoenzymes[1][2][3][4][5][6]. This enzymatic processing leads to the formation of several metabolites, including 5-hydroxyomeprazole and omeprazole sulfone, which are considered the major plasma metabolites[7]. The formation of these metabolites can be influenced by genetic polymorphisms of CYP2C19, leading to significant inter-individual variability in drug exposure and clinical response[2][3][8].

4-Hydroxy Omeprazole Sulfone is a further metabolite in this pathway. While not as predominantly studied as 5-hydroxyomeprazole, its characterization and quantification are essential for a complete understanding of omeprazole's disposition. The use of a certified analytical standard is paramount for the accurate identification and quantification of this metabolite in various biological matrices. This guide is designed to provide the foundational knowledge and practical protocols to effectively utilize the **4-Hydroxy Omeprazole Sulfone** analytical standard in a research or quality control setting.

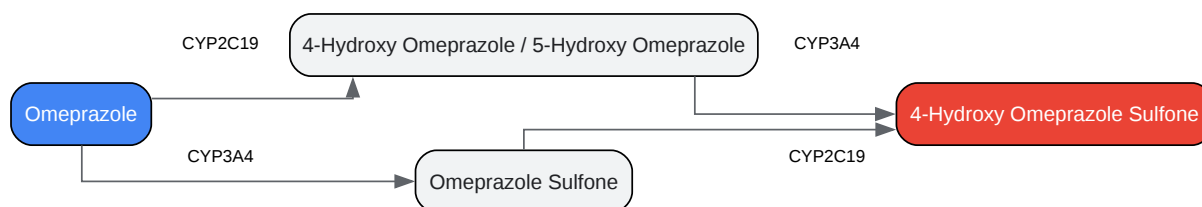
Physicochemical Properties

A thorough understanding of the physicochemical properties of an analytical standard is fundamental to method development, ensuring appropriate solvent selection, storage, and handling.

Property	Value	Source
IUPAC Name	2-[(6-methoxy-1H-benzimidazol-2-yl)sulfonylmethyl]-3,5-dimethyl-1H-pyridin-4-one	[9]
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₄ S	[9]
Molecular Weight	347.4 g/mol	[9]
CAS Number	1346600-70-1	[9]
Appearance	Solid (form may vary)	N/A
Solubility	Soluble in DMSO	[10]
Storage	-20°C	[10]

Metabolic Pathway of Omeprazole

Omeprazole undergoes extensive hepatic metabolism. The formation of **4-Hydroxy Omeprazole Sulfone** is a multi-step process initiated by the action of CYP450 enzymes. The diagram below illustrates a simplified metabolic pathway leading to the formation of key metabolites.



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Caption: Simplified metabolic pathway of Omeprazole.

Protocols for Analytical Applications

The following protocols are provided as a robust starting point for the use of the **4-Hydroxy Omeprazole Sulfone** analytical standard. It is incumbent upon the end-user to verify and validate these methods for their specific application and instrumentation.

Standard Solution Preparation

Accurate preparation of stock and working standard solutions is critical for the reliability of quantitative analysis.

Materials:

- **4-Hydroxy Omeprazole Sulfone** analytical standard
- Dimethyl sulfoxide (DMSO), HPLC grade
- Acetonitrile, HPLC grade
- Deionized water, 18 MΩ·cm or higher
- Class A volumetric flasks
- Calibrated analytical balance
- Calibrated pipettes

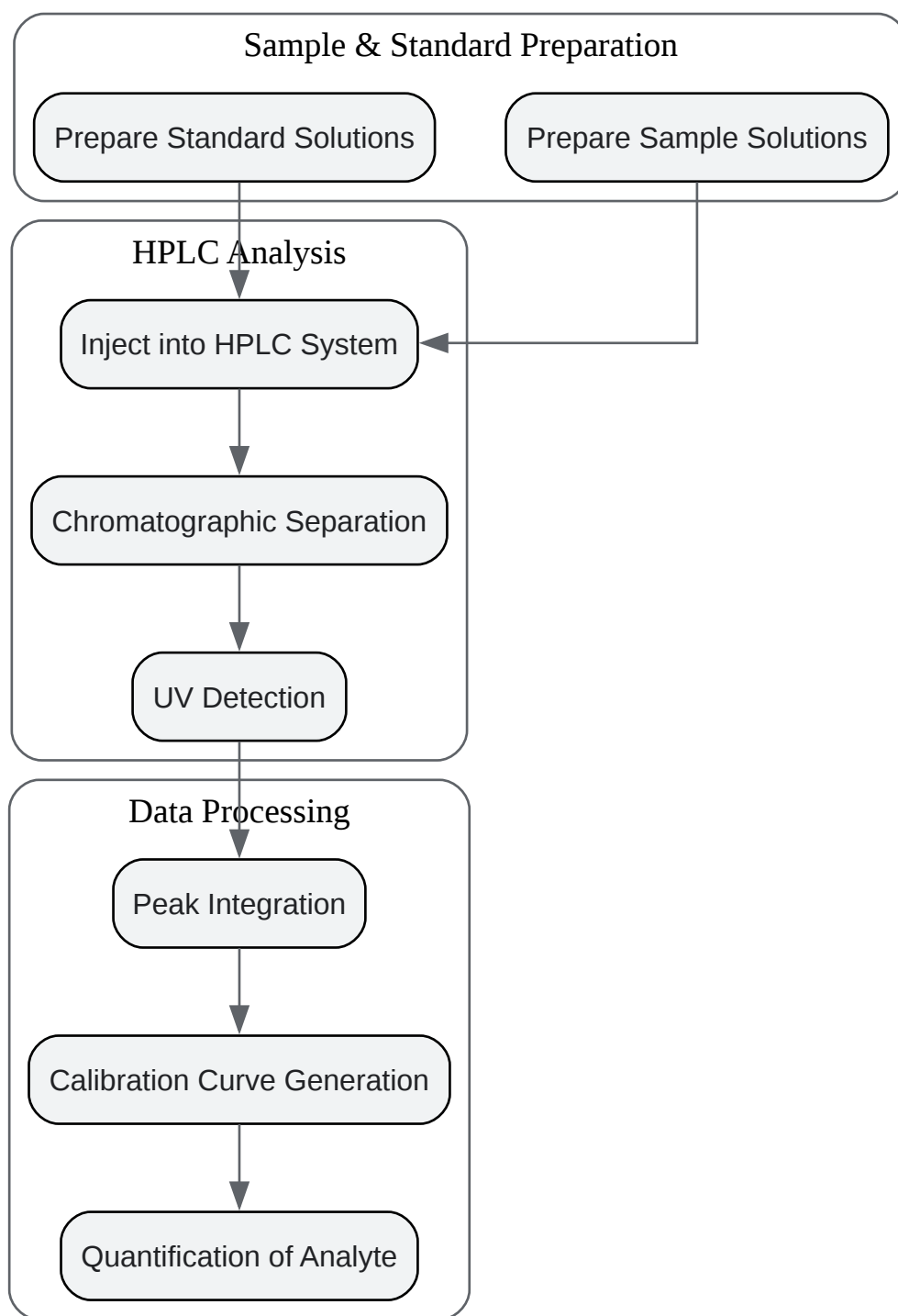
Protocol:

- Stock Solution (1 mg/mL):
 - Allow the vial of **4-Hydroxy Omeprazole Sulfone** to equilibrate to room temperature before opening.
 - Accurately weigh approximately 10 mg of the standard into a 10 mL Class A volumetric flask.
 - Record the exact weight.
 - Add approximately 7 mL of DMSO to dissolve the standard.

- Sonicate for 5 minutes to ensure complete dissolution.
- Bring the solution to volume with DMSO and mix thoroughly.
- This stock solution should be stored at -20°C in an amber vial to protect from light.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by serially diluting the stock solution with a suitable diluent (e.g., 50:50 acetonitrile:water).
 - The concentration range for the working standards should bracket the expected concentration of the analyte in the samples. A typical range for a calibration curve could be 0.1 µg/mL to 10 µg/mL.

HPLC-UV Analytical Method

This section details a representative isocratic reverse-phase HPLC method for the quantification of **4-Hydroxy Omeprazole Sulfone**.



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Caption: General workflow for HPLC analysis.

Chromatographic Conditions:

Parameter	Recommended Condition	Rationale
HPLC Column	C18, 4.6 x 150 mm, 5 μ m	Provides good retention and separation for moderately polar compounds.
Mobile Phase	Acetonitrile : 20 mM Phosphate Buffer (pH 7.4) (30:70, v/v)	A neutral pH is often suitable for benzimidazole compounds and their metabolites. The ratio can be optimized for desired retention time.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing good efficiency and reasonable run times.
Column Temperature	30 $^{\circ}$ C	Controlled temperature ensures reproducible retention times.
Injection Volume	20 μ L	A typical injection volume for analytical HPLC.
UV Detection	302 nm	Omeprazole and its metabolites exhibit strong absorbance around this wavelength[11][12][13].
Run Time	10 minutes	Should be sufficient to elute the analyte and any closely related compounds.

System Suitability:

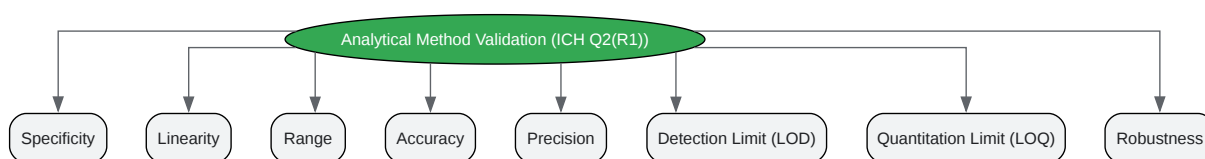
Before sample analysis, the chromatographic system must be evaluated for its suitability. Inject the working standard solution (e.g., 5 μ g/mL) five times and evaluate the following parameters:

- Tailing Factor: Should be ≤ 2.0 .

- Theoretical Plates: Should be ≥ 2000 .
- Relative Standard Deviation (RSD) of Peak Area: Should be $\leq 2.0\%$.

Method Validation Protocol

A comprehensive validation of the analytical method is required to ensure its reliability for the intended application. The validation should be performed in accordance with ICH Q2(R1) guidelines^{[14][15][16][17][18]}.



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Caption: Key parameters for analytical method validation.

Validation Parameters and Acceptance Criteria:

Parameter	Experimental Approach	Acceptance Criteria
Specificity	Analyze blank, placebo (if applicable), and spiked samples. Assess peak purity using a photodiode array (PDA) detector.	The analyte peak should be free from interference from other components. Peak purity index should be > 0.99.
Linearity	Analyze at least five concentrations across the intended range. Plot peak area vs. concentration and perform linear regression.	Correlation coefficient (r^2) $\geq$ 0.999.
Range	The range is established by confirming that the method exhibits acceptable linearity, accuracy, and precision within that range.	Typically 80% to 120% of the test concentration.
Accuracy	Analyze samples spiked with known amounts of the analyte at three concentration levels (e.g., 80%, 100%, 120%) in triplicate.	Percent recovery should be within 98.0% to 102.0%.
Precision	Repeatability (Intra-day): Analyze six replicate samples at 100% of the test concentration on the same day. Intermediate Precision (Inter-day): Repeat the analysis on a different day with a different analyst or instrument.	RSD $\leq$ 2.0%.
Limit of Detection (LOD)	Determined based on signal-to-noise ratio (typically 3:1) or from the standard deviation of	The lowest concentration at which the analyte can be detected but not necessarily quantified.

	the response and the slope of the calibration curve.	
Limit of Quantitation (LOQ)	Determined based on signal-to-noise ratio (typically 10:1) or from the standard deviation of the response and the slope of the calibration curve.	The lowest concentration that can be quantified with acceptable precision and accuracy.
Robustness	Intentionally vary method parameters (e.g., mobile phase composition $\pm 2\%$, pH ± 0.2 , flow rate $\pm 10\%$, column temperature $\pm 5^\circ\text{C}$) and observe the effect on the results.	No significant changes in system suitability parameters or analytical results.

Conclusion

The **4-Hydroxy Omeprazole Sulfone** analytical standard is an indispensable tool for the comprehensive study of omeprazole metabolism and pharmacokinetics. This guide provides a detailed framework for its application, from the fundamental properties to practical, step-by-step protocols for its use in HPLC-UV analysis. By adhering to the principles of method validation outlined herein, researchers can ensure the generation of high-quality, reliable, and reproducible data, thereby advancing our understanding of this important therapeutic agent.

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